

GsMTx-4 and potential interactions with other compounds.

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Compound of Interest

Compound Name: GsMTx-4
Cat. No.: B15852505

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GsMTx-4 Technical Support Center

Welcome to the **GsMTx-4** Technical Support Center. This resource is designed for researchers, scientists, and drug development professionals to provide guidance and troubleshooting for experiments involving the mechanosensitive ion channel inhibitor, **GsMTx-4**.

Frequently Asked Questions (FAQs)

Q1: What is the primary mechanism of action of **GsMTx-4**?

A1: **GsMTx-4** is a gating modifier of mechanosensitive ion channels (MSCs).[1][2][3] Unlike classic channel blockers that occlude the pore, **GsMTx-4** partitions into the cell membrane and alters the local lipid bilayer mechanics.[2][4][5][6][7] This interaction makes it more difficult for mechanical force to be transmitted to the channel, thus favoring the closed state of the channel and effectively inhibiting its activation by mechanical stimuli.[8] An important characteristic of **GsMTx-4** is its lack of stereospecificity, meaning both the L- and D-enantiomers are active.[3][9]

Q2: What are the main molecular targets of **GsMTx-4**?

A2: The primary targets of **GsMTx-4** are cation-permeable mechanosensitive channels, most notably members of the Piezo and Transient Receptor Potential (TRP) channel families.^{[1][3]} It has been shown to inhibit Piezo1 and Piezo2, as well as TRPC1 and TRPC6 channels.^{[9][10]}

Q3: Does **GsMTx-4** have any known off-target effects?

A3: Yes, **GsMTx-4** is not entirely specific to Piezo and TRP channels. It has been observed to potentiate the activity of certain potassium channels, such as TREK-1.^{[3][8]} Additionally, it can inhibit stretch-activated BK (big potassium) channels.^[11] It is also important to note that while it generally does not affect voltage-gated sodium channels at typical working concentrations, high concentrations might have unintended effects.^[2]

Q4: What is the recommended solvent and storage condition for **GsMTx-4**?

A4: **GsMTx-4** is soluble in water. For long-term storage, it is recommended to store the lyophilized peptide at -20°C. Once reconstituted, it is best to prepare fresh solutions for each experiment. If storage of a stock solution is necessary, it should be aliquoted and stored at -20°C or -80°C to minimize freeze-thaw cycles.

Troubleshooting Guides

Electrophysiology Experiments

Problem	Possible Cause	Suggested Solution
No or weak inhibition of mechanosensitive currents.	1. Incorrect peptide concentration: The effective concentration can vary between cell types and expression systems. 2. Degradation of GsMTx-4: Improper storage or handling of the peptide. 3. Incorrect application side: GsMTx-4 is active from the extracellular side for Piezo channels.[9]	1. Perform a dose-response curve to determine the optimal concentration for your specific experimental setup. 2. Ensure the peptide is stored correctly and prepare fresh aliquots. Consider using the more protease-resistant D-enantiomer (D-GsMTx-4) for prolonged experiments. 3. Confirm that GsMTx-4 is being applied to the extracellular side of the membrane in your patch-clamp configuration (e.g., in the bath solution for whole-cell or in the pipette for outside-out patch).
Inconsistent results between experiments.	1. Variability in mechanical stimulation: Inconsistent pressure or stretch applied to the cell membrane. 2. Cell health and passage number: Changes in cell membrane properties with passaging. 3. Buffer composition: Divalent cation concentrations can influence channel activity.	1. Calibrate your mechanical stimulation apparatus regularly. Use a consistent protocol for applying mechanical force. 2. Use cells within a consistent and low passage number range. Monitor cell health and morphology. 3. Maintain a consistent buffer composition, especially for Ca^{2+} and Mg^{2+} concentrations, across all experiments.
Unexpected potentiation of currents.	Off-target effects: GsMTx-4 can potentiate certain channels, such as TREK-1 potassium channels.[3][8]	1. Verify the identity of the mechanosensitive currents in your cells using other pharmacological tools or genetic knockdown. 2. If you suspect potentiation of a

potassium channel, perform experiments at the reversal potential for K⁺ to isolate cation currents.

Cell-Based Assays (e.g., Calcium Imaging, Cell Viability)

Problem	Possible Cause	Suggested Solution
High background signal or cell death.	Peptide toxicity at high concentrations: Although generally well-tolerated, very high concentrations of GsMTx-4 may have cytotoxic effects.	Perform a concentration-response experiment to determine the optimal, non-toxic concentration for your cell type and assay duration.
No effect of GsMTx-4 on mechanically induced responses.	1. Insufficient incubation time: The peptide may require time to partition into the membrane. 2. Presence of serum proteins: Proteins in the cell culture medium may bind to the peptide, reducing its effective concentration.	1. Pre-incubate the cells with GsMTx-4 for a sufficient period before applying the mechanical stimulus. 2. Perform experiments in serum-free medium or wash the cells with a serum-free buffer before adding GsMTx-4.
GsMTx-4 appears to increase intracellular calcium in the absence of mechanical stimulation.	Modulation of store-operated calcium entry (SOCE): GsMTx-4 has been reported to affect SOCE, potentially by interacting with the lipid bilayer and influencing the function of proteins like STIM1 and Orai1. [1]	Investigate the effect of GsMTx-4 on SOCE in your cells by using agents like thapsigargin to deplete intracellular calcium stores and observing the subsequent calcium entry.

Quantitative Data Summary

GsMTx-4 Interaction with Ion Channels

Target Channel	Effect	Cell Type	Kd / IC50	Reference
Piezo1	Inhibition (Gating Modifier)	HEK293	~155 nM (Kd)	[9]
Piezo2	Inhibition	QGP-1 and HEK293	-	[10]
TRPC1	Inhibition	-	-	[2]
TRPC6	Inhibition	-	-	[2]
TREK-1	Potentiation	HEK293	-	[3][8]
Stretch-Activated BK Channel	Inhibition	Chick Ventricular Myocytes	-	[11]

GsMTx-4 Interaction with Other Compounds

Compound	Interaction with GsMTx-4	Experimental Observation	Reference
Yoda1	Antagonistic	GsMTx-4 blocks Yoda1-induced Piezo1 activation and subsequent Ca^{2+} influx.	[12] [13] [14]
Streptomycin	Additive/Synergistic Inhibition	Both compounds inhibit mechanosensitive channels, but through different mechanisms (GsMTx-4 is a gating modifier, while streptomycin is an open channel blocker).	[2]
Gadolinium (Gd^{3+})	Additive/Synergistic Inhibition	Both are non-specific blockers of mechanosensitive channels.	[2]
Ruthenium Red	Additive/Synergistic Inhibition	Both are non-specific blockers of mechanosensitive channels.	[15]
2-APB	Potential for complex interactions	Both GsMTx-4 and 2-APB can inhibit TRPC6. Their combined effect would likely be additive or synergistic for this channel.	[15]
Thapsigargin	GsMTx-4 can modulate SOCE	GsMTx-4 can affect store-operated Ca^{2+}	[1]

entry initiated by
thapsigargin.

Experimental Protocols

Electrophysiological Recording of Piezo1 Currents and Inhibition by GsMTx-4

Objective: To measure mechanically activated Piezo1 currents using patch-clamp electrophysiology and assess their inhibition by **GsMTx-4**.

Materials:

- HEK293 cells transiently transfected with Piezo1.
- Patch-clamp rig with a high-speed pressure clamp system.
- Borosilicate glass capillaries for pipette fabrication.
- Extracellular (bath) solution: 133 mM NaCl, 10 mM HEPES, 5 mM KCl, 1 mM CaCl₂, 1 mM MgCl₂, pH 7.3 with NaOH.
- Intracellular (pipette) solution: 133 mM CsCl, 10 mM HEPES, 5 mM EGTA, 1 mM CaCl₂, 1 mM MgCl₂, pH 7.3 with CsOH.[\[9\]](#)
- **GsMTx-4** stock solution (e.g., 1 mM in water).

Procedure:

- Culture HEK293 cells expressing Piezo1 on glass coverslips.
- Pull patch pipettes from borosilicate glass capillaries to a resistance of 2-5 MΩ when filled with the intracellular solution.
- Transfer a coverslip with cells to the recording chamber and perfuse with the extracellular solution.

- Establish a gigaohm seal on a cell and obtain the whole-cell or outside-out patch configuration.
- Apply negative pressure steps (e.g., from -10 to -80 mmHg in 10 mmHg increments) to the patch pipette to activate Piezo1 currents. Record the resulting currents at a holding potential of -60 mV.
- After obtaining a stable baseline of mechanically activated currents, perfuse the bath with the extracellular solution containing the desired concentration of **GsMTx-4** (e.g., 1-5 μ M).
- Repeat the pressure-step protocol to record Piezo1 currents in the presence of **GsMTx-4**.
- To test for reversibility, wash out the **GsMTx-4** by perfusing with the control extracellular solution and record the currents again.
- Analyze the peak current amplitude at each pressure step to generate a pressure-response curve before, during, and after **GsMTx-4** application.

Calcium Imaging of Mechanosensitive Channel Activity

Objective: To visualize changes in intracellular calcium concentration ($[Ca^{2+}]_i$) in response to mechanical stimulation and its modulation by **GsMTx-4**.

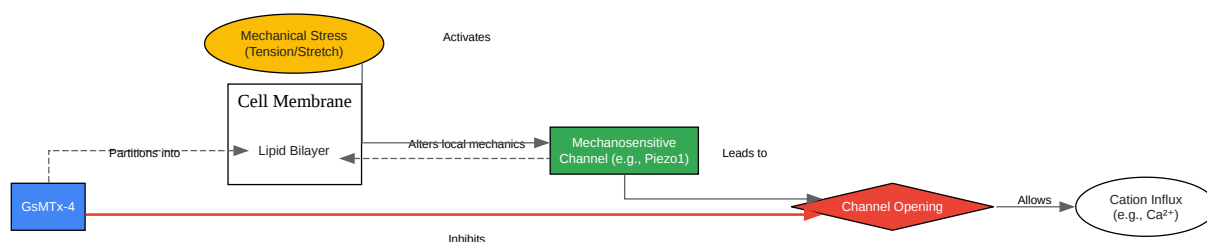
Materials:

- Cells expressing mechanosensitive channels of interest.
- Fluorescent Ca^{2+} indicator (e.g., Fura-2 AM or Fluo-4 AM).
- Pluronic F-127.
- Hanks' Balanced Salt Solution (HBSS) or other suitable imaging buffer.
- Microscope equipped for fluorescence imaging.
- A method for mechanical stimulation (e.g., cell stretcher, micropipette aspiration).
- **GsMTx-4** stock solution.

Procedure:

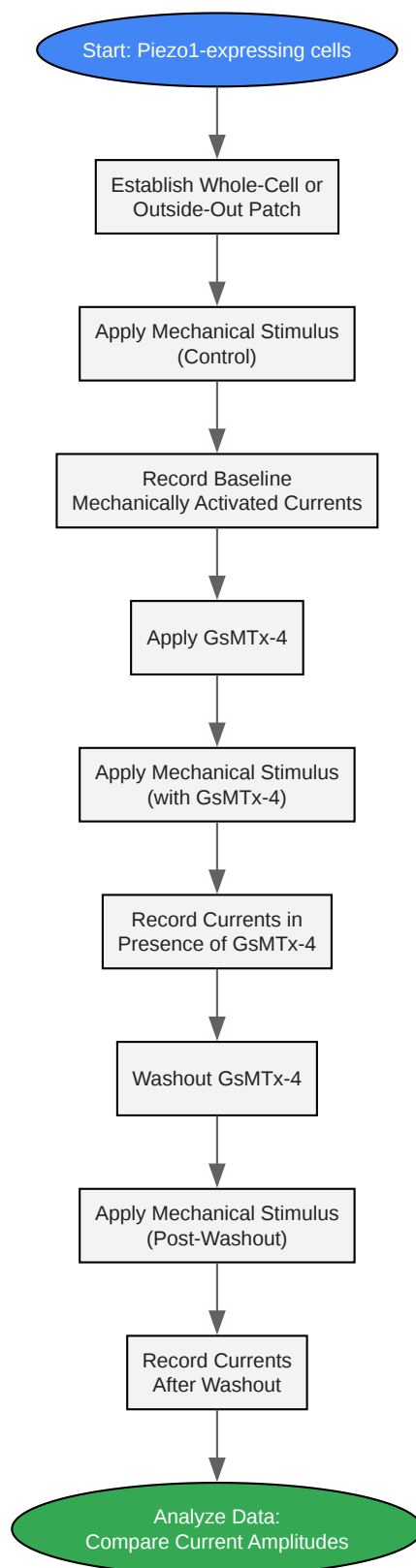
- Seed cells on glass-bottom dishes suitable for imaging.
- Load the cells with a Ca^{2+} indicator (e.g., 2-5 μM Fluo-4 AM with 0.02% Pluronic F-127 in HBSS) for 30-60 minutes at 37°C.
- Wash the cells with HBSS to remove excess dye and allow for de-esterification for at least 30 minutes.
- Mount the dish on the microscope stage and acquire a baseline fluorescence recording.
- Apply a mechanical stimulus to the cells and record the change in fluorescence intensity, which corresponds to an increase in $[\text{Ca}^{2+}]_i$.
- After the response has returned to baseline, add **GsMTx-4** to the imaging buffer at the desired final concentration and incubate for a predetermined time.
- Re-apply the same mechanical stimulus and record the fluorescence response in the presence of **GsMTx-4**.
- Analyze the fluorescence intensity changes to quantify the effect of **GsMTx-4** on mechanically induced Ca^{2+} influx.

Mandatory Visualizations



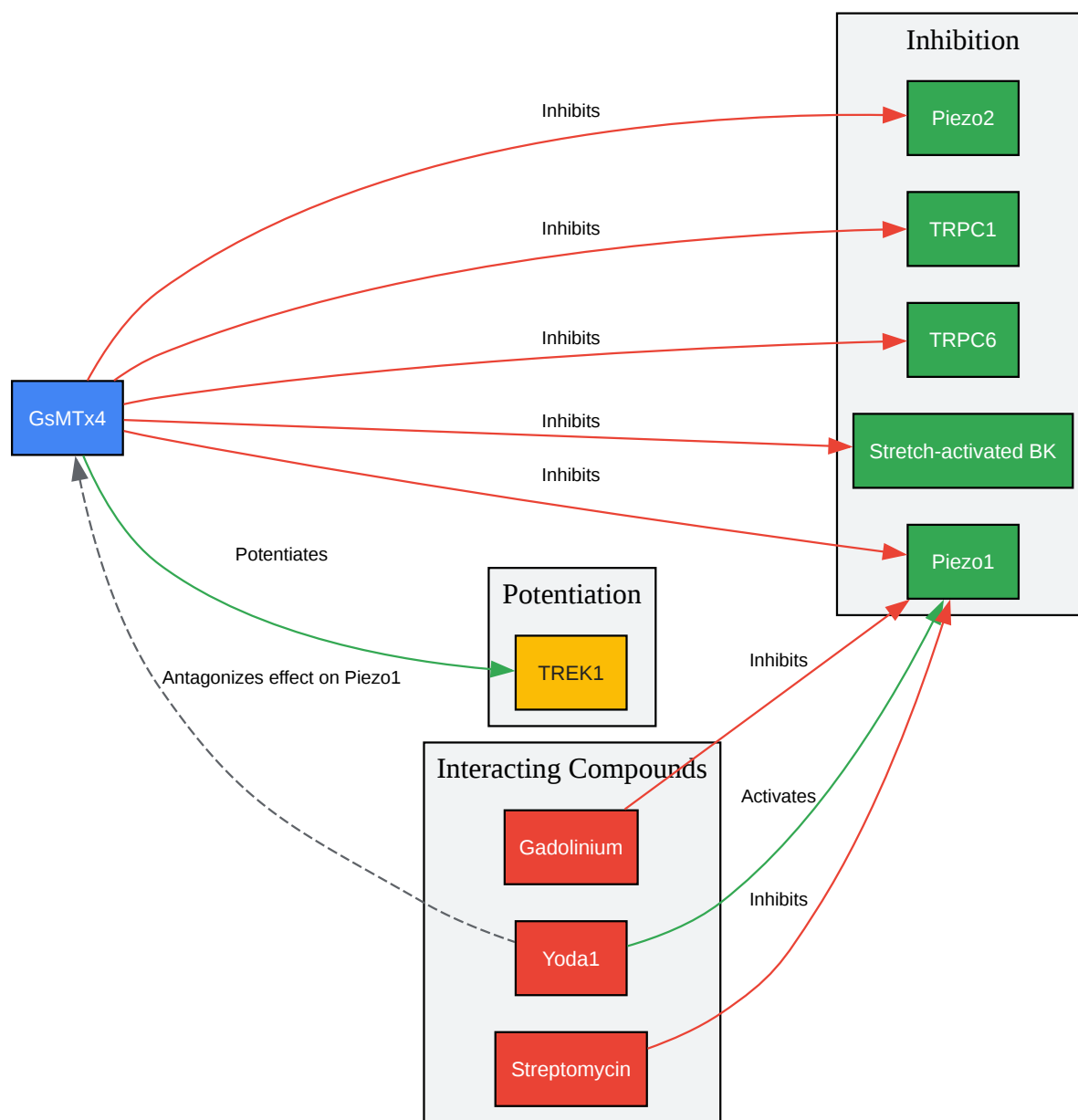
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Caption: Mechanism of **GsMTx-4** action on mechanosensitive channels.



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Caption: Experimental workflow for patch-clamp analysis of **GsMTx-4**.

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Caption: Overview of **GsMTx-4** interactions with ion channels and compounds.

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